

13(E)-Docosenoyl chloride CAS number and safety data sheet

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Compound of Interest

Compound Name: 13(E)-Docosenoyl chloride

Cat. No.: B12000360

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Technical Guide: 13(E)-Docosenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific CAS Registry Number and Safety Data Sheet (SDS) for **13(E)-Docosenoyl chloride** could not be located in publicly available databases at the time of this report. The information presented herein is based on data for structurally related compounds, namely the (Z)-isomer, 13(Z)-Docosenoyl chloride (Erucoyl chloride), and other long-chain fatty acyl chlorides. This guide should be used for informational purposes only, and a comprehensive risk assessment should be conducted before handling any chemical.

Chemical Identification and Properties

While a specific CAS number for **13(E)-Docosenoyl chloride** is not readily available, key identifiers for closely related compounds are provided for reference.

Identifier	13(E)-Docosenoyl chloride (Brassidoyl chloride)	13(Z)-Docosenoyl chloride (Erucoyl chloride)[1][2]	13(E)-Docosenoic acid (Brassidic acid)
CAS Number	Not Found	7459-29-2	506-33-2
Molecular Formula	C ₂₂ H ₄₁ ClO	C ₂₂ H ₄₁ ClO	C ₂₂ H ₄₂ O ₂
Molecular Weight	357.01 g/mol	357.01 g/mol	338.58 g/mol
Synonyms	Brassidoyl chloride, trans-13-Docosenoyl chloride	Erucoyl chloride, Erucic acid chloride, (13Z)-13-Docosenoyl chloride	Brassidic acid, trans-13-Docosenoic acid

Safety and Handling (Proxy Data)

The following safety information is extrapolated from Safety Data Sheets of other long-chain fatty acyl chlorides, such as lauroyl chloride and stearoyl chloride. Fatty acyl chlorides are generally corrosive and react with water.

Hazard Identification

Hazard Class	Classification
Skin Corrosion/Irritation	Category 1B/1C (Causes severe skin burns and eye damage)
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)
Reactivity	Reacts with water, releasing toxic gas (HCl)

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention immediately.
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Get medical attention if symptoms occur.

Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

Experimental Protocols

General Synthesis of 13(E)-Docosenoyl Chloride from 13(E)-Docosenoic Acid

This is a general procedure for the synthesis of a long-chain fatty acyl chloride from its corresponding carboxylic acid using thionyl chloride or oxalyl chloride. The reaction should be performed in a dry, inert atmosphere (e.g., nitrogen or argon) in a well-ventilated fume hood.

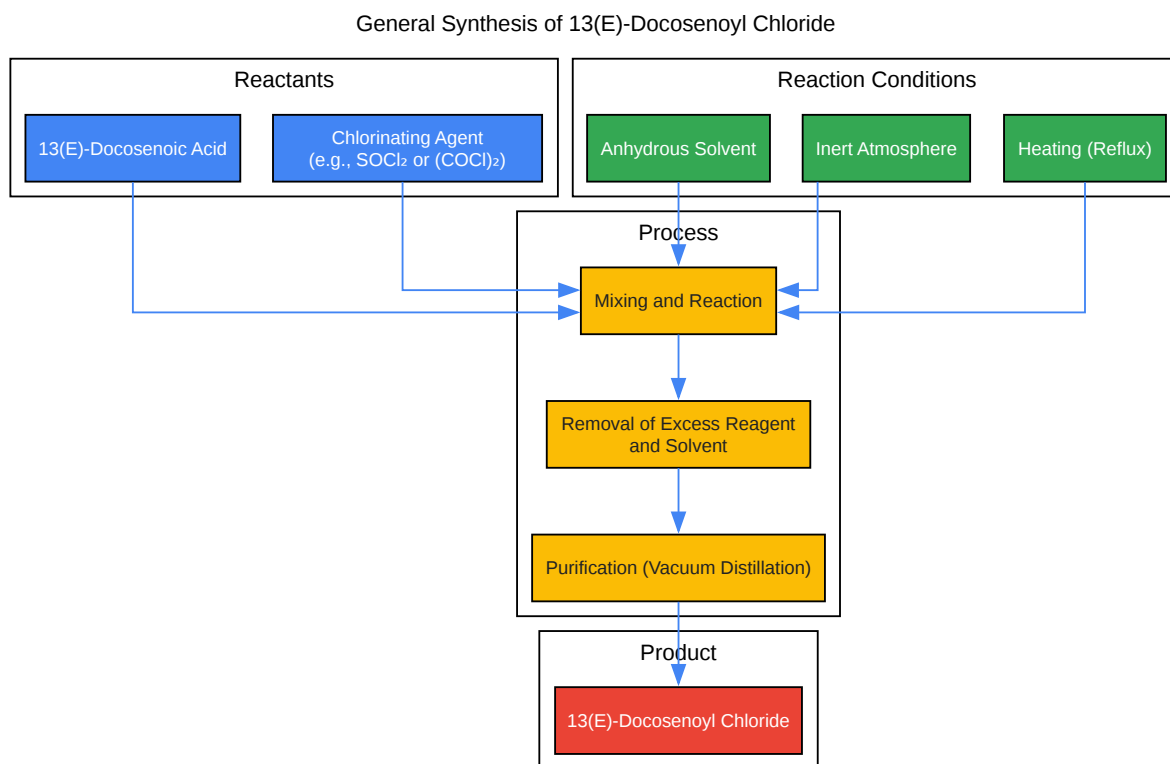
Materials:

- 13(E)-Docosenoic acid (Brassicidic acid)
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous solvent (e.g., dichloromethane (DCM) or toluene)
- Catalytic amount of N,N-dimethylformamide (DMF) (if using oxalyl chloride)
- Dry glassware and magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser with a drying tube, dissolve 13(E)-Docosenoic acid in the anhydrous solvent.
- Slowly add an excess of thionyl chloride (typically 1.5-2.0 equivalents) to the solution at room temperature. If using oxalyl chloride, add it dropwise, followed by a catalytic amount of DMF.
- The reaction mixture is then typically heated to reflux and stirred for several hours until the evolution of gas (HCl and SO_2) ceases.
- The progress of the reaction can be monitored by IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid).
- After completion, the excess thionyl chloride and solvent are removed under reduced pressure (rotary evaporation) to yield the crude **13(E)-Docosenoyl chloride**.
- Further purification can be achieved by vacuum distillation.

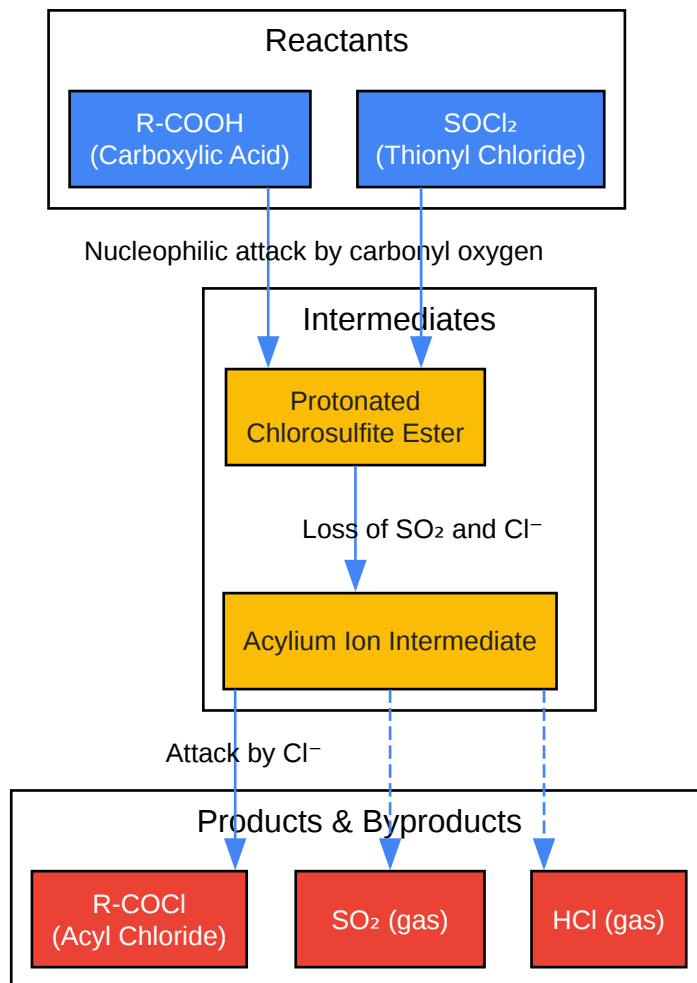
Diagrams



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Caption: General workflow for the synthesis of **13(E)-Docosenoyl chloride**.

Reaction Mechanism: Carboxylic Acid to Acyl Chloride



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Caption: Simplified reaction mechanism for acyl chloride formation.

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References

- 1. researchgate.net [researchgate.net]

- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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